

# IUPAC name and CAS number for 2-cyano-N-hexylacetamide

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## Compound of Interest

Compound Name: 2-cyano-N-hexylacetamide

Cat. No.: B1352038

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## Technical Guide: 2-Cyano-N-hexylacetamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2-cyano-N-hexylacetamide**, a key chemical intermediate. The document outlines its chemical identity, physicochemical properties, and a general synthesis workflow, offering valuable insights for its application in research and development.

## Chemical Identification

Identifier	Value
IUPAC Name	2-Cyano-N-hexylacetamide[1]
CAS Number	52493-37-5[1]
Chemical Formula	C <sub>9</sub> H <sub>16</sub> N <sub>2</sub> O[1]
Synonyms	2-cyano-N-hexyl-acetamide, 2-cyano-N-hexyl-ethanamide[1]

## Physicochemical Properties

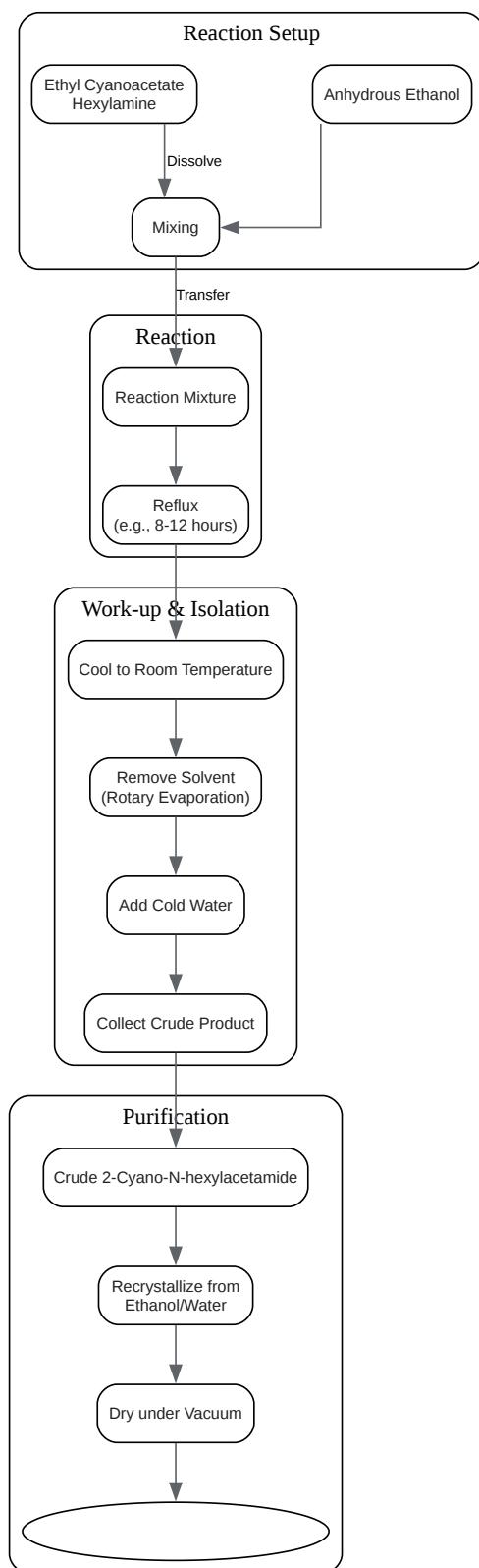
A summary of the key physicochemical properties for **2-cyano-N-hexylacetamide** is presented below. This data is essential for understanding its behavior in various experimental settings.

Property	Value
Molecular Weight	168.24 g/mol
MDL Number	MFCD01349558
SMILES Code	O=C(NCCCCCC)CC#N

## Synthesis and Experimental Workflow

While specific, detailed experimental protocols for the synthesis of **2-cyano-N-hexylacetamide** are not readily available in the public domain, a general workflow can be inferred from the synthesis of related N-substituted 2-cyanoacetamides. The most common synthetic route involves the condensation of ethyl cyanoacetate with the corresponding amine, in this case, hexylamine.

Below is a generalized experimental workflow for the synthesis of N-substituted 2-cyanoacetamides.

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Caption: Generalized workflow for the synthesis of N-substituted 2-cyanoacetamides.

## Applications in Drug Development and Research

Cyanoacetamide derivatives are recognized as versatile building blocks in organic synthesis, particularly for the preparation of various heterocyclic compounds with potential biological activities. While specific signaling pathways involving **2-cyano-N-hexylacetamide** are not documented, related cyanoacrylamide derivatives have been investigated as inhibitors of signaling kinases, such as Transforming growth factor beta-activated kinase 1 (TAK1), which plays a role in the NF-κB and MAPK signaling pathways.[\[2\]](#)

Derivatives of 2-cyanoacetamide are also explored for their anti-inflammatory and antimicrobial properties.[\[3\]](#)[\[4\]](#) The hexyl group in **2-cyano-N-hexylacetamide** introduces lipophilicity, which may influence its pharmacokinetic properties and interaction with biological targets. Further research is required to elucidate the specific biological activities and potential therapeutic applications of this compound.

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